

An In-depth Technical Guide to Omeprazole-N-oxide (CAS: 176219-04-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Omeprazole-N-oxide

Cat. No.: B194791

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Omeprazole-N-oxide, with the Chemical Abstracts Service (CAS) number 176219-04-8, is a prominent metabolite of the widely prescribed proton pump inhibitor, omeprazole.[1] It also serves as a critical reference standard in the analytical profiling of omeprazole and its related substances, often identified as "Omeprazole EP Impurity E" or "Omeprazole USP Related Compound E".[2][3][4] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, analytical characterization, and biological relevance, tailored for professionals in pharmaceutical research and development.

Physicochemical Properties

Omeprazole-N-oxide is typically a white to off-white solid.[5][6] Its fundamental physicochemical properties are summarized in the table below for easy reference and comparison.

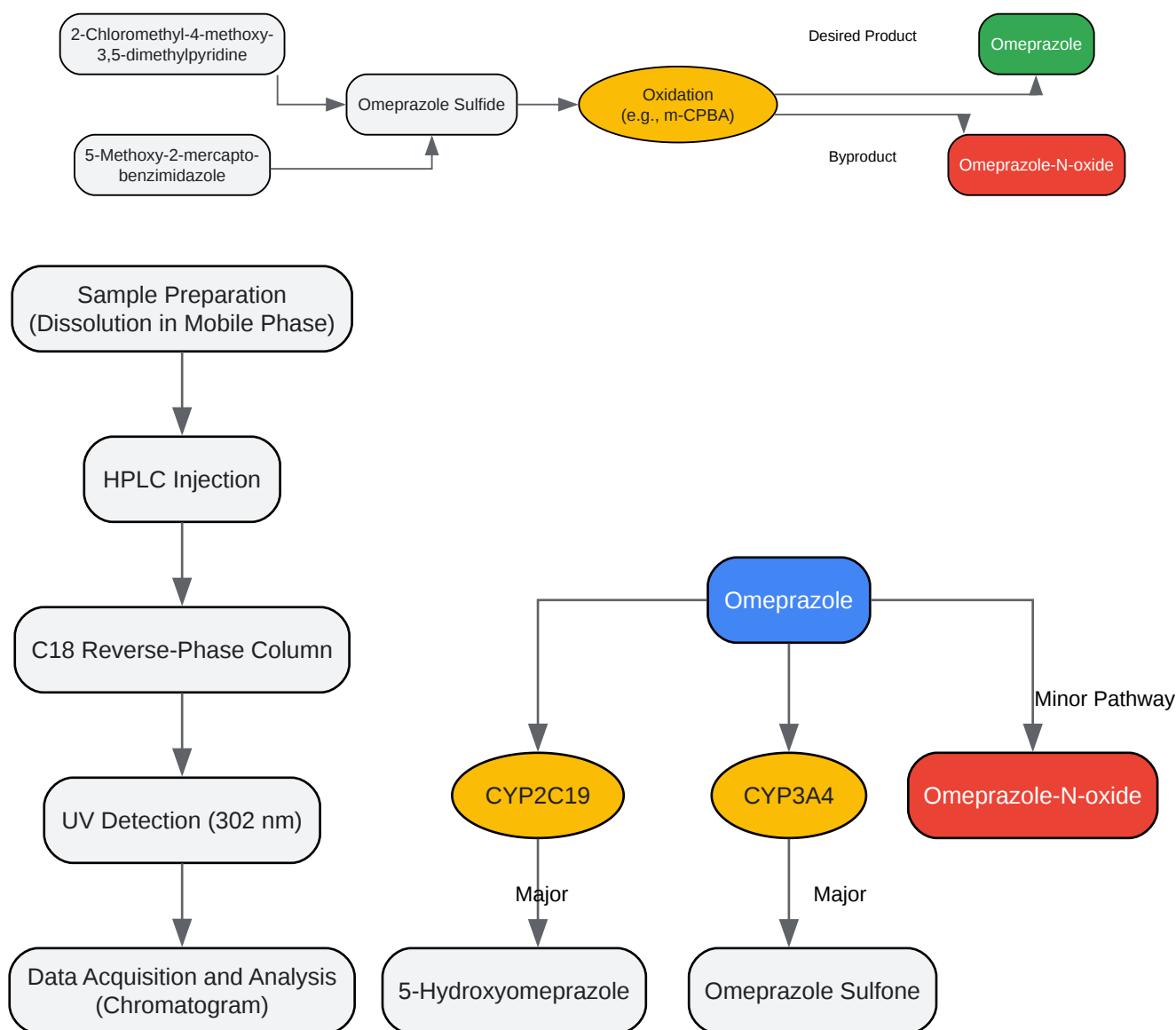
Property	Value	Source
CAS Number	176219-04-8	[1][5][6][7][8][9][10][11][12]
Molecular Formula	C ₁₇ H ₁₉ N ₃ O ₄ S	[1][7][8][9][12][13][14]
Molecular Weight	361.42 g/mol	[1][7][8][9][12][13]
IUPAC Name	6-methoxy-2-[(4-methoxy-3,5-dimethyl-1-oxidopyridin-1-ium-2-yl)methylsulfinyl]-1H-benzimidazole	[13][15]
Synonyms	5-Methoxy-2-[[[(4-Methoxy-3,5-Dimethyl-1-Oxido-2-Pyridinyl)methyl]Sulfinyl]-Benzimidazole, Omeprazole Impurity E, Omeprazole N-Oxide	[3][4][6]
Appearance	White to Off-white Solid	[3][5][6]
Melting Point	173-175 °C	[1][7]
Solubility	DMSO (Slightly), Methanol (Slightly, Heated)	[7]
Storage Temperature	4°C	[1]

Synthesis and Purification

Omeprazole-N-oxide is primarily formed as a byproduct during the synthesis of omeprazole, specifically during the oxidation of the sulfide intermediate. The formation of the N-oxide occurs due to the over-oxidation of the pyridine nitrogen in the omeprazole molecule.

General Synthesis Pathway

The synthesis of omeprazole involves the coupling of a substituted pyridine moiety with a benzimidazole thiol, followed by oxidation of the resulting sulfide to a sulfoxide. The formation of **Omeprazole-N-oxide** is a competing reaction during this oxidation step.



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References

- 1. nbinnno.com [nbinnno.com]

- 2. researchgate.net [researchgate.net]
- 3. bio-conferences.org [bio-conferences.org]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. scispace.com [scispace.com]
- 7. Omeprazole synthesis - chemicalbook [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. Omeprazole N-Oxide | CAS 176219-04-8 | LGC Standards [lgcstandards.com]
- 10. CAS 176219-04-8: Omeprazol-N-Oxide | CymitQuimica [cymitquimica.com]
- 11. pharmaffiliates.com [pharmaffiliates.com]
- 12. chembk.com [chembk.com]
- 13. Review article: omeprazole and the cytochrome P450 system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Omeprazole and the cytochrome P450 system [ouci.dntb.gov.ua]
- 15. Omeprazole-N-oxide | C17H19N3O4S | CID 10992053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Omeprazole-N-oxide (CAS: 176219-04-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194791#omeprazole-n-oxide-cas-number-176219-04-8]

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